

4-(Propionylamino)benzoic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-(Propionylamino)benzoic acid

Cat. No.: B099383

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **4-(Propionylamino)benzoic acid** (CAS No. 19313-85-0). A complete Safety Data Sheet (SDS) for this specific compound is not readily available in public domains. Therefore, some information presented herein is based on general principles of laboratory safety and data for the parent compound, benzoic acid. This guide should be used as a supplement to, not a replacement for, a thorough risk assessment and adherence to all applicable safety regulations in your institution.

Hazard Identification and Classification

4-(Propionylamino)benzoic acid is classified as a hazardous substance. The available data indicates significant acute oral toxicity, as well as irritant properties.

Table 1: GHS Classification for **4-(Propionylamino)benzoic Acid**

| Hazard Class | Category | GHS Pictogram | Signal Word | Hazard Statement | Source |
|--------------------------------------------------|---------------|-----------------------------------------------------------------------------------|-------------|----------------------------------|---------------------|
| Acute Toxicity, Oral | Category 3 |  | Danger | H301: Toxic if swallowed | |
| Skin Corrosion/Irritation | Not specified |  | Warning | Causes skin irritation | [1] |
| Serious Eye Damage/Eye Irritation | Not specified |  | Warning | Causes serious eye irritation | [1] |
| Specific Target Organ Toxicity (Single Exposure) | Not specified |  | Warning | May cause respiratory irritation | [1] |

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of 4-(Propionylamino)benzoic Acid

| Property | Value | Source |
|-------------------|-------------------------------------------------|---------------------|
| Molecular Formula | C ₁₀ H ₁₁ NO ₃ | [2] |
| Molecular Weight | 193.20 g/mol | [2] |
| CAS Number | 19313-85-0 | [2] |
| Appearance | Solid | |
| Flash Point | Not applicable | |

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure laboratory safety.

Handling

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of dust.[3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[4]
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).[4][5]
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin contact.[4]
 - Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH/MSHA-approved respirator.
- Hygiene Practices: Avoid contact with skin, eyes, and clothing.[6] Do not eat, drink, or smoke in the work area.[7] Wash hands thoroughly after handling.[7]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[8]
- Keep away from incompatible materials such as strong oxidizing agents.[8][9]

First Aid Measures

In case of exposure, immediate and appropriate first aid is critical.

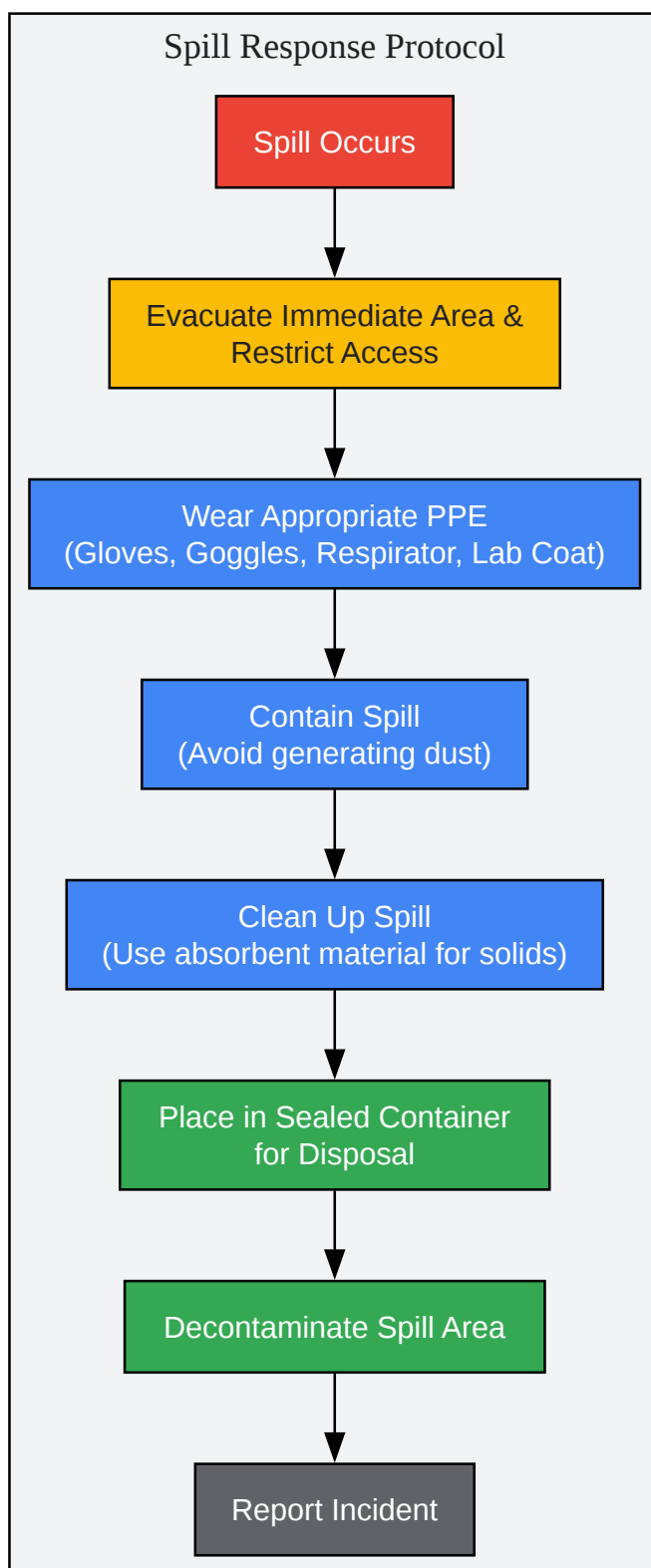
Table 3: First Aid Measures for **4-(Propionylamino)benzoic Acid**

| Exposure Route | First Aid Procedure | Source |
|----------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------|
| Ingestion | IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting. | [6] |
| Inhalation | IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. | [6][7] |
| Skin Contact | IF ON SKIN: Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs: Get medical advice/attention. | [7] |
| Eye Contact | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician. | [7] |

Accidental Release and Firefighting Measures

Accidental Release

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.



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Figure 1. Chemical Spill Response Workflow.

Firefighting Measures

- **Suitable Extinguishing Media:** Use extinguishing measures that are appropriate to the local circumstances and the surrounding environment, such as dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.^[7]
- **Specific Hazards:** May emit toxic fumes, including carbon oxides and nitrogen oxides, under fire conditions.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

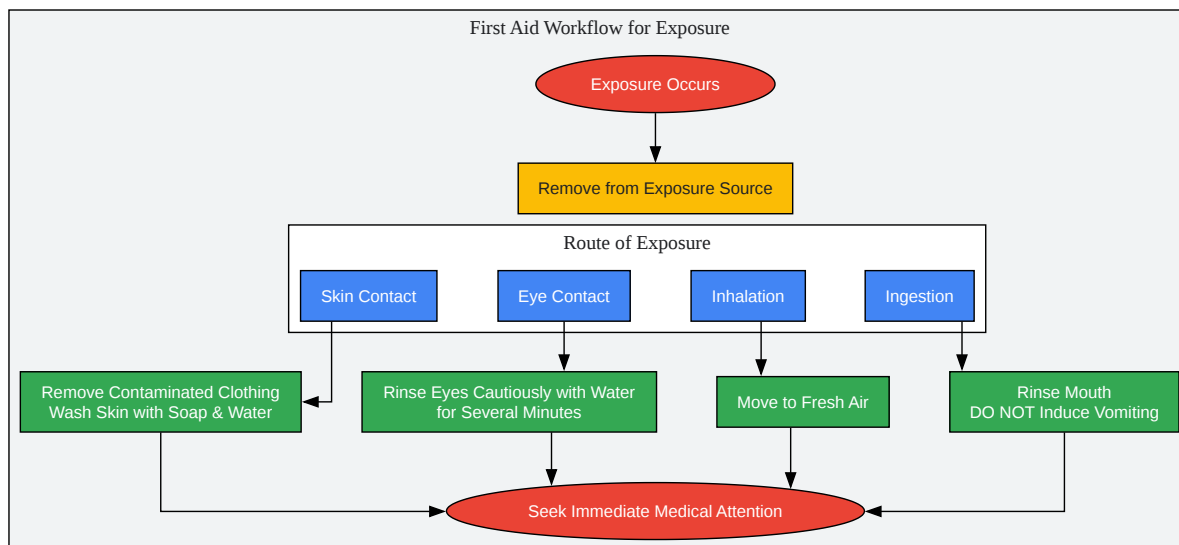
Toxicological Information

Detailed toxicological studies specifically for **4-(Propionylamino)benzoic acid** are not widely available. The primary known hazard is acute oral toxicity. For other potential health effects, data from the parent compound, benzoic acid, may provide some insight, but should be interpreted with caution. Benzoic acid is known to be a skin and eye irritant.^[3]

Experimental Protocols: No specific experimental protocols for the safety assessment of **4-(Propionylamino)benzoic acid** were found in the reviewed literature. Standard OECD guidelines for toxicity testing would be the presumed methodology for any future studies.

Exposure Response and First Aid Workflow

The following diagram outlines the logical steps for responding to a personal exposure event.



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Figure 2. First Aid Response to Exposure.

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable federal, state, and local regulations.[7] Do not allow the material to enter drains or water sources.[10]

This technical guide is intended to provide a starting point for the safe handling of **4-(Propionylamino)benzoic acid**. Always consult with your institution's environmental health and safety department for specific guidance and protocols.

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- To cite this document: BenchChem. [4-(Propionylamino)benzoic Acid: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099383#4-propionylamino-benzoic-acid-safety-and-handling-precautions]

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